

Essential Safety and Operational Guide for Handling 1,2,10-Decanetriol

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Compound of Interest

Compound Name: 1,2,10-Decanetriol

Cat. No.: B043568

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **1,2,10-Decanetriol**. Adherence to these procedures is vital for ensuring personal safety and maintaining the integrity of experimental protocols.

Physicochemical Data

A summary of the key quantitative data for **1,2,10-Decanetriol** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O ₃ [1][2]
Molecular Weight	190.28 g/mol [1][3][4]
Appearance	White to almost white crystalline powder[1]
Purity	>97.0% (GC)[1]
Melting Point	66 °C[5]
Storage Temperature	-20°C in a freezer[5]

Personal Protective Equipment (PPE) Protocol

A comprehensive approach to personal safety is mandatory when handling **1,2,10-Decanetriol**. The following table outlines the required PPE, its purpose, and the relevant standards to

adhere to.

PPE Category	Recommended Equipment	Standard/Specification	Purpose
Eye and Face Protection	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US) approved[6]	To protect against dust particles and potential splashes.
Skin Protection	Chemical-impermeable gloves (e.g., nitrile rubber)	Inspect prior to use	To prevent direct skin contact.[6]
Fire/flame resistant and impervious lab coat or protective clothing	N/A	To protect street clothes and skin from contamination.[6]	
Respiratory Protection	Use in a well-ventilated area. A full-face respirator should be used if exposure limits are exceeded or if irritation occurs.	NIOSH (US) approved[6]	To prevent inhalation of dust particles.

Operational Plan: Step-by-Step Handling Procedure

Following a strict operational workflow is crucial for minimizing risk and ensuring procedural consistency.

Pre-Handling Preparations

- **Ventilation Check:** Ensure the work area, preferably a chemical fume hood, has adequate ventilation.
- **PPE Inspection:** Before use, inspect all PPE for signs of damage or wear.
- **Material Check:** Confirm that the correct chemical and required quantities are present.

- Spill Kit Ready: Ensure a spill kit is readily accessible.

Handling

- Grounding: All equipment used when handling the product must be grounded to prevent electrostatic discharge.
- Dispensing: Carefully weigh and dispense the powder in a designated area, minimizing dust formation.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[6]
- Post-Handling: After handling, wash hands thoroughly.

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- The recommended storage temperature is -20°C.[5]

Disposal Plan

Proper disposal of **1,2,10-Decanetriol** and associated contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance. All disposal practices must be in accordance with local, state, and federal regulations.

Unused or Waste 1,2,10-Decanetriol

- The material may be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[7]
- Collect and arrange for disposal in suitable, closed containers.[6]

Contaminated PPE and Materials

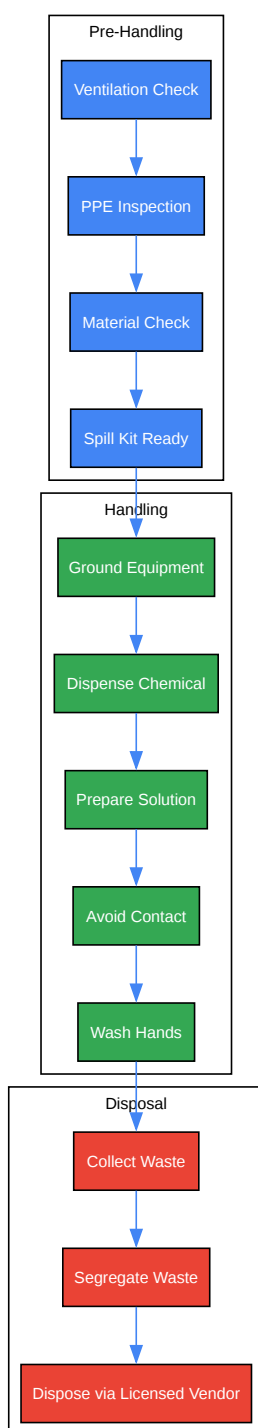
- Gloves and other disposables: Place in a sealed, labeled container for chemical waste.[7]

- Contaminated clothing: Should be laundered separately from other clothing before reuse.[\[7\]](#)
[\[8\]](#)

Empty Containers

- Containers can be triple-rinsed (or the equivalent) and offered for recycling or reconditioning.
[\[7\]](#)
- Alternatively, puncture the packaging to make it unusable for other purposes before disposal.
[\[7\]](#)

Experimental Workflow



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Caption: Workflow for handling **1,2,10-Decanetriol**.

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